

Aluminiumformiat und Zeolithe: Ein Leistungsvergleich bei der CO₂-Abscheidung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminiumformiat

Cat. No.: B15289006

[Get Quote](#)

Die Abscheidung von Kohlendioxid (CO₂) aus industriellen Abgasen und der Atmosphäre ist ein entscheidender Schritt zur Eindämmung des Klimawandels. In der Materialwissenschaft stehen dabei poröse Materialien wie Metall-organische Gerüstverbindungen (MOFs) und Zeolithe im Fokus der Forschung. Dieser Leitfaden bietet einen detaillierten Vergleich der Leistungsfähigkeit von **Aluminiumformiat** (Al(HCOO)₃), einem vielversprechenden MOF, und traditionellen Zeolithen bei der CO₂-Abtrennung. Die Analyse basiert auf quantitativen experimentellen Daten, um Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung eine fundierte Entscheidungsgrundlage zu bieten.

Zusammenfassung der Leistungsdaten

Die Fähigkeit eines Materials, CO₂ effizient abzuscheiden, wird anhand mehrerer Schlüsselkennzahlen bewertet. Dazu gehören die Adsorptionskapazität, die Selektivität für CO₂ gegenüber anderen Gasen wie Stickstoff (N₂), die für die Regeneration des Materials erforderliche Energie und seine allgemeine Stabilität. Die folgende Tabelle fasst die Leistungsdaten von **Aluminiumformiat** und zwei gängigen Zeolith-Typen, 13X und 5A, zusammen.

Eigenschaft	Aluminiumformiat (ALF)	Zeolith 13X	Zeolith 5A
CO ₂ -Adsorptionskapazität	~3,9 mmol/g (bei 298 K, 1 bar)[1]	~1,32 mmol/g (bei 50% CO ₂ -Konzentration)	~3,38 mmol/g (bei 303 K, 1 bar)[2][3]
CO ₂ /N ₂ -Selektivität	368 - 387 (IAST, 298 K, 1 bar)[1]	Hoch	Hoch[4]
Regenerationsbedingungen	Erwärmung auf 353 K (80 °C)[5]	Erwärmung auf 350 °C oder Mikrowellenbestrahlung[6]	Erwärmung auf ~400 K (127 °C)[7]
Mechanismus	Größenselektive Trennung (kinetischer Durchmesser)[5][8]	Physisorption (elektrostatische Wechselwirkungen)[8]	Physisorption und Molekularsiebeffekt[8]
Stabilität	Stabil gegenüber SO ₂ und NO, empfindlich gegenüber Feuchtigkeit bei höheren Temperaturen[5][8]	Thermisch und chemisch stabil[9]	Thermisch und chemisch stabil

Experimentelle Protokolle

Die vorgestellten Leistungsdaten basieren auf etablierten experimentellen Methoden. Ein zentrales Verfahren zur Charakterisierung der Adsorptionseigenschaften ist die dynamische Säulendurchbruchsmessung (Dynamic Column Breakthrough, DCB).

Dynamische Säulendurchbruchsmessung (DCB):

Bei dieser Methode wird ein Gasgemisch mit einer definierten CO₂-Konzentration (z. B. 15 % CO₂ in N₂, um Rauchgas zu simulieren) durch eine mit dem Adsorbensmaterial gepackte Säule geleitet.[5][8] Die Konzentrationen der Gase am Säulenausgang werden kontinuierlich überwacht.[1] Zu Beginn adsorbiert das Material das CO₂, sodass am Ausgang zunächst nur das schwächer adsorbierbare Gas (N₂) detektiert wird. Der Zeitpunkt, an dem CO₂ am

Ausgang erscheint, wird als Durchbruchzeit bezeichnet. Aus der Form der Durchbruchskurve können die Adsorptionskapazität und die Selektivität des Materials berechnet werden.[1][10][11]

Synthese von **Aluminiumformiat** (ALF):

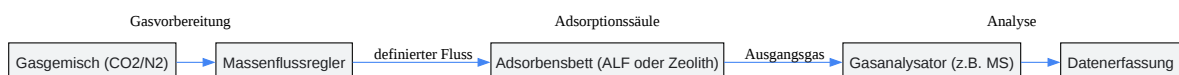
Aluminiumformiat kann kostengünstig aus den weit verbreiteten Ausgangsstoffen Aluminiumhydroxid und Ameisensäure hergestellt werden.[5]

Charakterisierung von Zeolithen:

Zeolithe wie 13X und 5A sind kommerziell erhältlich. Vor den Adsorptionsmessungen werden die Zeolithe typischerweise bei erhöhten Temperaturen unter Vakuum aktiviert, um eingeschlossenes Wasser und andere Verunreinigungen zu entfernen.

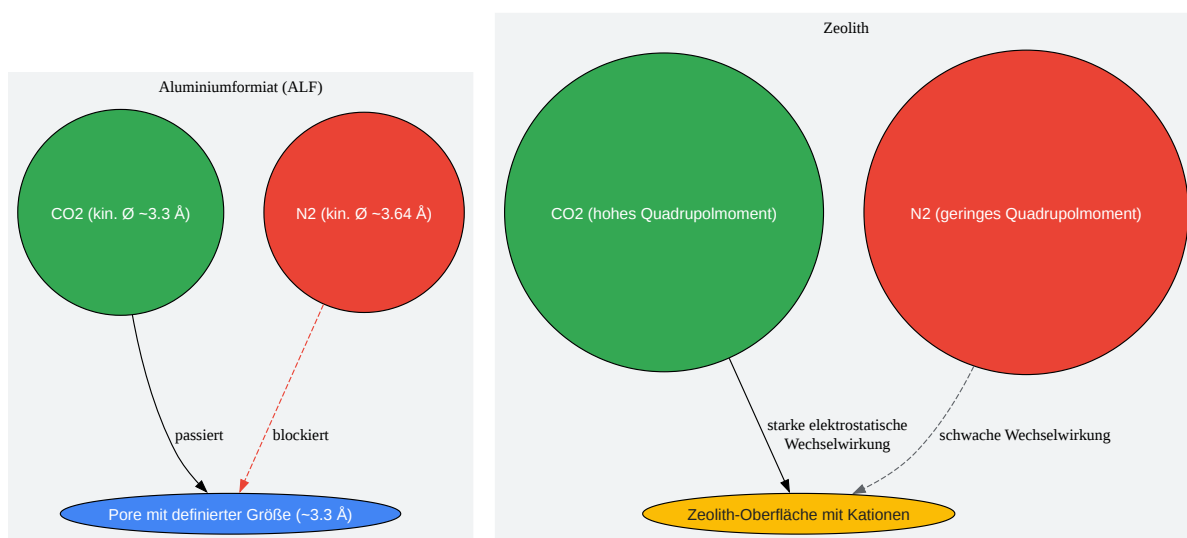
Visualisierung der Prozesse

Die folgenden Diagramme, erstellt in der DOT-Sprache von Graphviz, visualisieren den experimentellen Arbeitsablauf und die zugrundeliegenden Trennmechanismen.



[Click to download full resolution via product page](#)

Abbildung 1: Schematischer Aufbau einer dynamischen Säulendurchbruchsanlage.



[Click to download full resolution via product page](#)

Abbildung 2: Vergleich der CO₂-Trennmechanismen von ALF und Zeolithen.

Detaillierte Leistungsanalyse

Aluminiumformiat (ALF):

ALF, ein Metall-organisches Gerüst, zeigt eine bemerkenswerte Leistung bei der CO₂-Abscheidung, die hauptsächlich auf einem größen-selektiven Siebeffekt beruht.[5][8] Die Porenöffnungen in der Kristallstruktur von ALF sind gerade groß genug, um CO₂-Moleküle (kinetischer Durchmesser ~3,3 Å) passieren zu lassen, während größere N₂-Moleküle (~3,64 Å) effektiv blockiert werden.[8] Dies führt zu einer außergewöhnlich hohen CO₂/N₂-Selektivität.[5][8]

Ein wesentlicher Vorteil von ALF ist seine einfache und kostengünstige Synthese aus leicht verfügbaren Chemikalien.[10][11] Zudem ist das Material stabil gegenüber den in Rauchgasen vorkommenden Schadstoffen wie Schwefeldioxid (SO₂) und Stickoxiden (NO).[5][8] Die Regeneration, also die Freisetzung des eingefangenen CO₂, kann bei relativ milden Temperaturen um 80 °C erfolgen, was den Energiebedarf des Prozesses senkt.[5] Eine Herausforderung bei ALF ist jedoch seine Empfindlichkeit gegenüber Feuchtigkeit, insbesondere bei erhöhten Temperaturen, was eine Vortrocknung des Gasstroms erforderlich machen kann.[5][10]

Zeolithe (13X und 5A):

Zeolithe sind kristalline Alumosilikate, die seit langem als Adsorbentien in industriellen Trennprozessen eingesetzt werden.[9] Ihre Fähigkeit zur CO₂-Abscheidung beruht auf der Physisorption, bei der CO₂-Moleküle aufgrund ihres hohen Quadrupolmoments starke elektrostatische Wechselwirkungen mit den Kationen im Zeolithgerüst eingehen.[8] Dies führt zu einer bevorzugten Adsorption von CO₂ gegenüber weniger polaren Molekülen wie N₂. [8]

Zeolithe vom Typ 13X und 5A weisen gute CO₂-Adsorptionskapazitäten auf.[2][3][12] Sie sind thermisch und chemisch sehr stabil, was ihnen eine lange Lebensdauer in industriellen Anwendungen verleiht. Die Regeneration von Zeolithen erfordert jedoch in der Regel höhere Temperaturen als bei ALF, was mit einem höheren Energieverbrauch verbunden ist.[6] Konventionelle thermische Regeneration findet oft bei Temperaturen um 350 °C statt, obwohl neuere Ansätze wie die Mikrowellen-assistierte Regeneration den Energiebedarf potenziell senken können.[6][13] Die Leistung von Zeolithen kann durch die Anwesenheit von Wasser im Gasstrom beeinträchtigt werden, da Wassermoleküle ebenfalls stark an die aktiven Zentren binden.

Fazit

Sowohl **Aluminiumformiat** als auch Zeolithe zeigen vielversprechende Eigenschaften für die CO₂-Abscheidung, weisen jedoch unterschiedliche Stärken und Schwächen auf.

Aluminiumformiat besticht durch seine außergewöhnlich hohe Selektivität, die auf einem einzigartigen Größenausschlussmechanismus beruht, sowie durch seine kostengünstige Herstellung und die energieeffiziente Regeneration bei niedrigen Temperaturen. Seine Feuchtigkeitsempfindlichkeit bei höheren Temperaturen stellt jedoch eine Einschränkung dar.

Zeolithe sind bewährte, robuste und stabile Materialien mit guten Adsorptionskapazitäten. Ihre breite Verfügbarkeit und nachgewiesene Langlebigkeit sind klare Vorteile. Der höhere Energiebedarf für die Regeneration ist jedoch ein wesentlicher Nachteil im Vergleich zu ALF.

Die Wahl des optimalen Materials hängt letztendlich von den spezifischen Anforderungen des jeweiligen CO₂-Abscheidungsprozesses ab, einschließlich der Zusammensetzung des Gasstroms, der Betriebstemperatur und der wirtschaftlichen Rahmenbedingungen. Die hier präsentierten Daten und Analysen bieten eine solide Grundlage für eine fundierte Materialauswahl in diesem kritischen Bereich der Umwelttechnologie.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Improved Apparatus for Dynamic Column Breakthrough Measurements Relevant to Direct Air Capture of CO₂ - PMC [pmc.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. grcmlesydpdcd.objectstorage.sa-saopaulo-1.oci.customer-oci.com [grcmlesydpdcd.objectstorage.sa-saopaulo-1.oci.customer-oci.com]
- 6. Investigation of microwave-assisted regeneration of zeolite 13X for efficient direct air CO₂ capture: a comparison with conventional heating method - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. pubs.rsc.org [pubs.rsc.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. mdpi.com [mdpi.com]
- 10. Dynamic column breakthrough experiments for measurement of adsorption equilibrium and kinetics | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- 13. zeotox.com [zeotox.com]
- To cite this document: BenchChem. [Aluminiumformiat und Zeolithe: Ein Leistungsvergleich bei der CO₂-Abscheidung]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15289006#performance-of-aluminiumformiat-versus-zeolites-for-co2-separation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com